

Application Notes & Protocols: In Silico Docking of OJT008 with MtMetAP1c

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: OJT008

Cat. No.: B15564623

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These application notes provide a comprehensive overview and detailed protocols for conducting in silico molecular docking studies of the inhibitor **OJT008** with Mycobacterium tuberculosis Methionine Aminopeptidase 1c (MtMetAP1c). This document is intended for researchers, scientists, and drug development professionals engaged in anti-tuberculosis research.

Introduction

Methionine aminopeptidases (MetAPs) are essential metalloproteases that catalyze the removal of the N-terminal methionine from newly synthesized proteins, a crucial step for protein maturation and function.[1][2][3] In Mycobacterium tuberculosis (Mtb), the causative agent of tuberculosis, two isoforms, MtMetAP1a and MtMetAP1c, are vital for the bacterium's viability, making them promising targets for novel therapeutic agents.[1][2][3] **OJT008** is a novel MetAP inhibitor that has shown potent activity against both replicating and multi-drug-resistant (MDR) Mtb strains.[1][2] In silico molecular docking studies are instrumental in elucidating the binding mechanism of **OJT008** to MtMetAP1c, providing a rationale for its inhibitory activity. These studies simulate the interaction between the ligand (**OJT008**) and the protein target (MtMetAP1c) to predict the binding mode and affinity.

The in silico analysis demonstrates that **OJT008** binds effectively to both cobalt and nickel-activated MtMetAP1c, corroborating in vitro findings and suggesting **OJT008** as a potential lead compound for developing new anti-TB drugs.[\[1\]](#)[\[4\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data from in silico docking and in vitro inhibition assays of **OJT008** with MtMetAP1c.

Table 1: Molecular Docking Scores of **OJT008** with Metal-Bound MtMetAP1c

Co-Enzyme Complex	Docking Score (Kcal/mol)
MtMetAP1c + CoCl ₂	-6.52
MtMetAP1c + NiCl ₂	-7.01

A more negative docking score indicates a better binding affinity of the ligand to the protein's active site.[\[4\]](#)

Table 2: In Vitro Inhibitory Activity of **OJT008**

Assay Condition	IC ₅₀ Value (μM)	Potency against Mtb (MIC)
OJT008 against CoCl ₂ -activated MtMetAP1c	11	<0.063 μg/mL
OJT008 against NiCl ₂ -activated MtMetAP1c	40	<0.063 μg/mL

The half-maximal inhibitory concentration (IC₅₀) represents the concentration of **OJT008** required to inhibit 50% of the MtMetAP1c enzyme activity. The Minimum Inhibitory Concentration (MIC) reflects the lowest concentration to inhibit visible growth of Mtb.[\[4\]](#)[\[5\]](#)

Experimental Protocols

This section provides detailed protocols for performing the in silico molecular docking studies of **OJT008** with MtMetAP1c.

Protocol 1: Protein and Ligand Preparation

Objective: To prepare the 3D structures of the MtMetAP1c protein and the **OJT008** ligand for docking.

Materials:

- Computer with molecular modeling software (e.g., UCSF Chimera, AutoDock Tools).
- Internet access to the RCSB Protein Data Bank (PDB).
- 2D or 3D structure file of **OJT008**.

Procedure:

- Protein Structure Acquisition:
 - Access the RCSB PDB database.
 - Download the X-ray crystal structures of nickel-ion-bound MtMetAP1c (PDB ID: 3IU8) and cobalt-ion-bound MtMetAP1c (PDB ID: 1YJ3).[\[4\]](#)
- Protein Preparation using UCSF Chimera:
 - Open the downloaded PDB file (e.g., 3IU8.pdb) in UCSF Chimera.[\[4\]](#)
 - Remove all water molecules from the structure to simplify the system.
 - Correct any non-standard atom or residue naming.
 - Ensure proper connectivity of protein residues.
 - Add polar hydrogen atoms to the protein, which is crucial for defining hydrogen bonds.
 - Assign partial charges to the atoms (e.g., using the AMBER force field).
 - Save the prepared protein structure in a suitable format (e.g., .pdb or .mol2).
- Ligand Structure Preparation:

- Obtain the 2D structure of **OJT008**.
- Use a chemical drawing tool (e.g., Marvin Sketch, ChemDraw) to convert the 2D structure to a 3D structure.
- Perform energy minimization of the 3D ligand structure to obtain a low-energy conformation.
- Add polar hydrogens and assign appropriate partial charges (e.g., Gasteiger charges).
- Define the rotatable bonds in the ligand to allow for conformational flexibility during docking.
- Save the prepared ligand structure in a .pdbqt format for use with AutoDock Vina or a similar format for other docking software.

Protocol 2: Molecular Docking Simulation

Objective: To perform molecular docking of prepared **OJT008** into the active site of prepared MtMetAP1c and predict its binding affinity and pose.

Materials:

- Prepared protein and ligand files.
- Molecular docking software (e.g., AutoDock Vina, GOLD, LeDock).
- High-performance computing resources (recommended for large-scale studies).

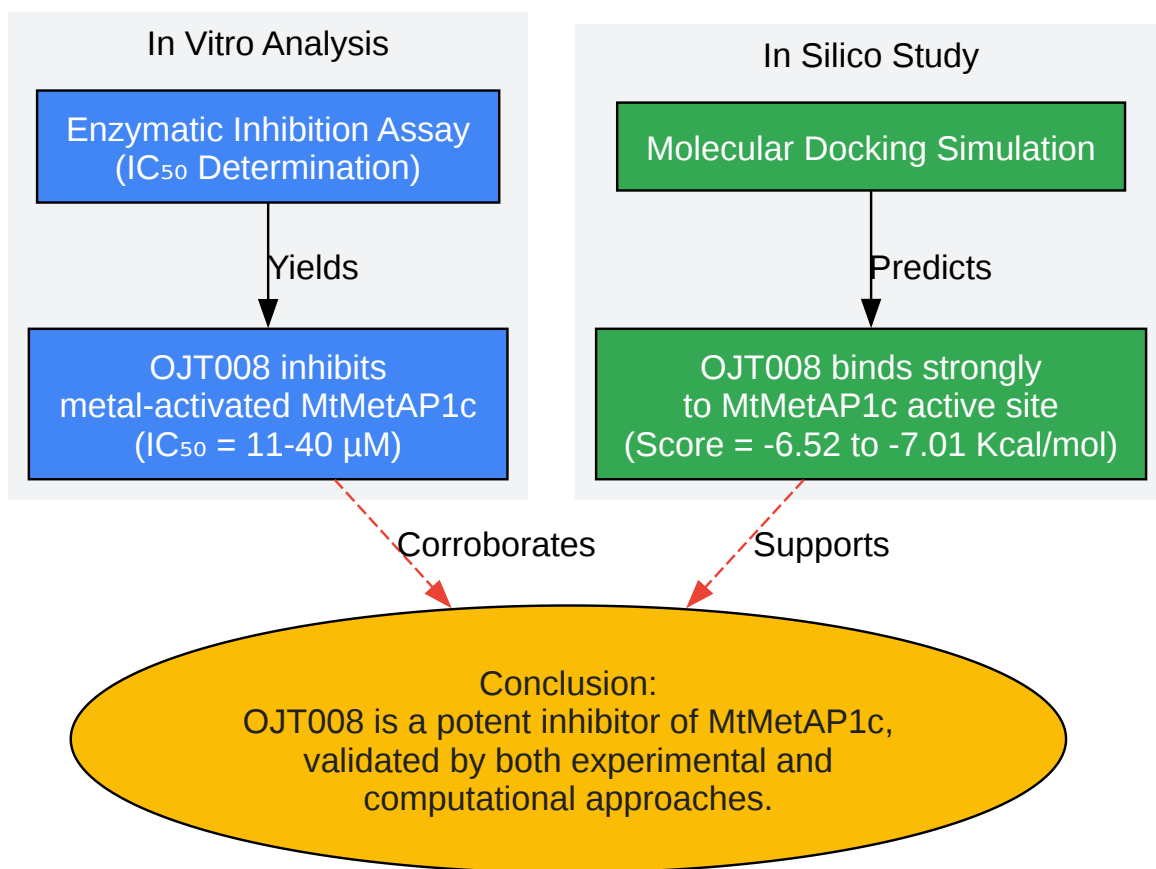
Procedure:

- Grid Box Generation:
 - Load the prepared protein structure into the docking software.
 - Identify the active site of MtMetAP1c. This can be determined from the co-crystallized ligand in the original PDB file or from published literature.

- Define a grid box that encompasses the entire active site. The size of the grid box should be sufficient to allow the ligand to move and rotate freely within the binding pocket.
- Docking Execution:
 - Set the prepared ligand and protein files as input.
 - Configure the docking parameters. This includes specifying the search algorithm (e.g., Lamarckian Genetic Algorithm in AutoDock) and the number of docking runs.
 - Initiate the docking simulation. The software will explore various conformations of the ligand within the defined grid box and calculate the binding energy for each pose.
- Analysis of Docking Results:
 - The docking software will generate a series of possible binding poses for the ligand, ranked by their predicted binding affinity (docking score).^[4]
 - Select the pose with the lowest binding energy (most negative score) as the most probable binding mode.
 - Visualize the best-ranked docking pose of the protein-ligand complex using molecular visualization software (e.g., PyMOL, Discovery Studio).
 - Analyze the intermolecular interactions, such as hydrogen bonds, hydrophobic interactions, and metal coordination, between **OJT008** and the amino acid residues in the active site of MtMetAP1c.^[4]

Visualizations

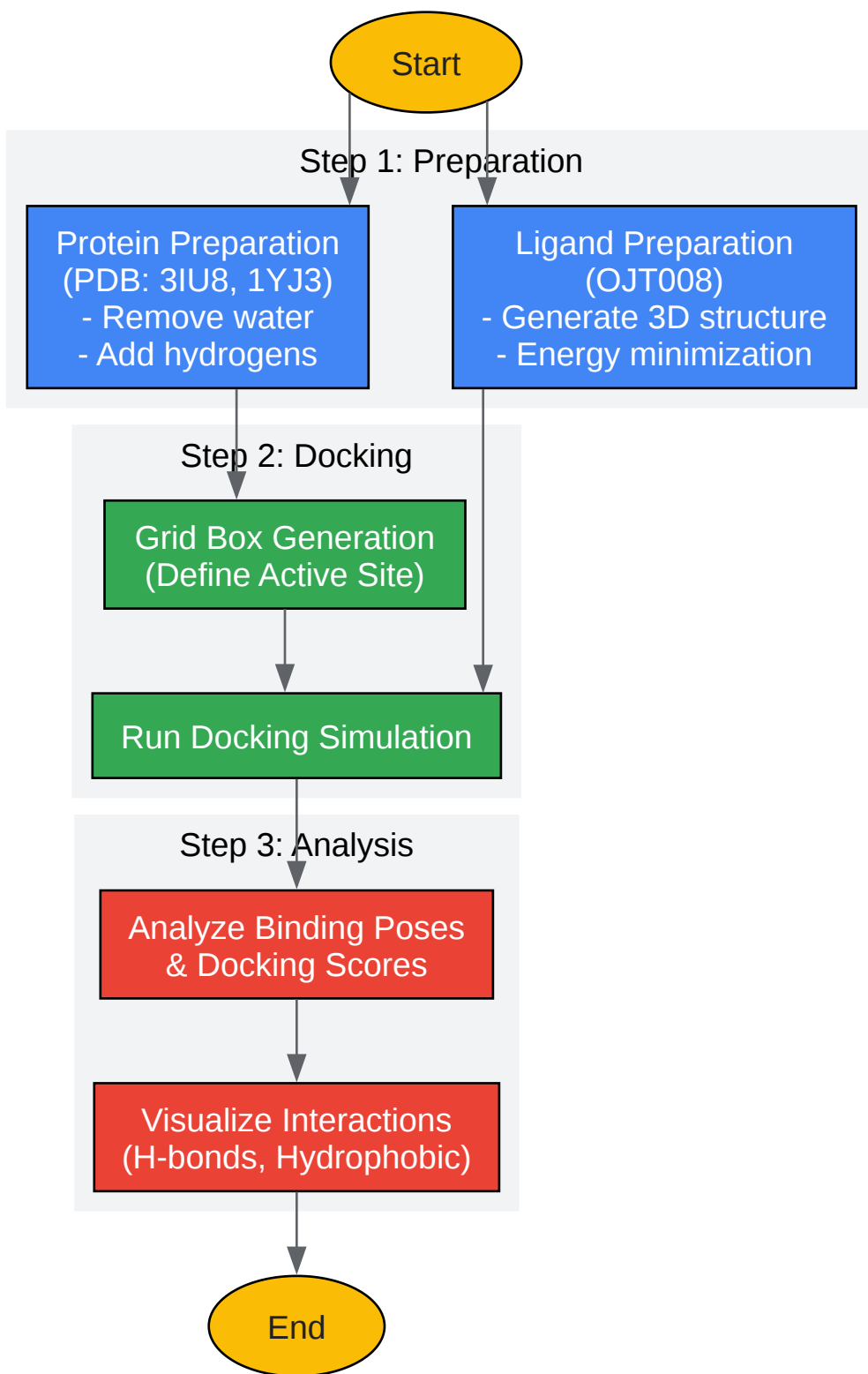
Logical Workflow: Corroborating In Vitro and In Silico Results



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Caption: Correlation between in vitro and in silico results.

Experimental Workflow: Molecular Docking Protocol



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Caption: In silico molecular docking workflow.

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